

5-Phenyl-2-(2-phenylpropan-2-yl)-2H-tetrazole

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Compound of Interest

Compound Name: 5-Phenyl-2-(2-phenylpropan-2-yl)-2H-tetrazole

Cat. No.: B174033

An In-depth Technical Guide to the Molecular Structure of **5-Phenyl-2-(2-phenylpropan-2-yl)-2H-tetrazole**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of the molecular structure of **5-Phenyl-2-(2-phenylpropan-2-yl)-2H-tetrazole**. The tetrazole stability and pharmacokinetic profiles.^{[1][2][3]} The regioselective synthesis of 2,5-disubstituted tetrazoles, such as the title compound, is a critical challenge. This guide details various spectroscopic and analytical techniques for structural verification, and discusses the significance of its specific isomeric form. We will explore the catalytic mechanism, which is crucial for its function.

Introduction: The Significance of 2,5-Disubstituted Tetrazoles

Tetrazoles are five-membered heterocyclic compounds containing four nitrogen atoms and one carbon atom, making them exceptionally rich in nitrogen. They are found in various biological systems, including nucleic acids, and the ability to participate in numerous intermolecular interactions.^{[3][5]} Consequently, the tetrazole ring is a privileged scaffold in medicinal chemistry.

When the tetrazole ring is substituted at the C5 and one of the nitrogen atoms, it gives rise to disubstituted tetrazoles. A critical aspect of their chemistry is the interplay between their distinct biological and chemical properties. Therefore, controlling the regioselectivity of the synthesis is paramount. The title compound, **5-Phenyl-2-(2-phenylpropan-2-yl)-2H-tetrazole**, is a prime example where precise analytical validation is required.

Synthesis and Mechanistic Rationale

The synthesis of 2,5-disubstituted tetrazoles can be achieved through various methods, including copper-catalyzed cross-coupling, one-pot reactions, and the direct alkylation of a pre-formed 5-substituted 1H-tetrazole.

The choice of the alkylating agent is critical for directing the substitution. The bulky nature of the 2-phenylpropan-2-yl (cumyl) group sterically hinders the 4-position, leading to the desired product with high regioselectivity.

Proposed Synthetic Protocol: Regioselective N-Alkylation

A plausible and efficient synthesis begins with the [3+2] cycloaddition of benzonitrile and sodium azide to form the 5-phenyl-1H-tetrazole precursor.^[1]

Step 1: Synthesis of 5-Phenyl-1H-tetrazole

- To a solution of benzonitrile (1.0 eq) in a suitable solvent like DMSO, add sodium azide (1.1 eq) and a catalyst such as copper sulfate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$) (0.1 eq).
- Heat the reaction mixture at 140°C until Thin Layer Chromatography (TLC) indicates the consumption of the starting nitrile.
- Upon completion, cool the mixture, acidify with HCl to precipitate the product, and filter to isolate the 5-phenyl-1H-tetrazole.^[12]

Step 2: N-Alkylation to **5-Phenyl-2-(2-phenylpropan-2-yl)-2H-tetrazole**

- Dissolve 5-phenyl-1H-tetrazole (1.0 eq) in a biphasic system of dichloromethane and aqueous sodium hydroxide.
- Add a phase-transfer catalyst, such as tetrabutylammonium bromide (TBAB).
- Introduce 2-chloro-2-phenylpropane (1.1 eq) to the vigorously stirred mixture at room temperature.

- Monitor the reaction by TLC. The higher R_f value of the N-alkylated product compared to the starting tetrazole indicates reaction progress.
- After completion, separate the organic layer, wash with brine, dry over anhydrous MgSO₄, and concentrate under reduced pressure to yield the crude product.
- Purify the product via column chromatography on silica gel to isolate pure **5-Phenyl-2-(2-phenylpropan-2-yl)-2H-tetrazole**.

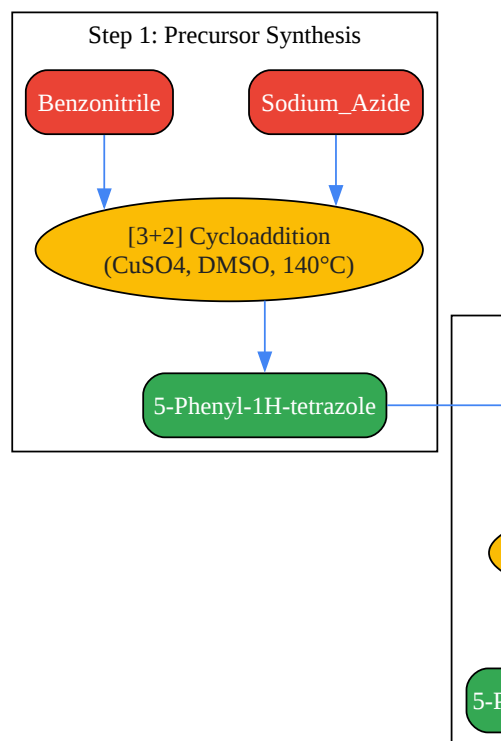
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Fig 1. Synthetic workflow for **5-Phenyl-2-**

Elucidation of the Molecular Structure

Confirming the N2 substitution is a non-trivial task that requires a suite of complementary analytical techniques. Each method provides a piece of the puzzle.

Physicochemical Properties

Basic physical properties provide the first layer of characterization for the synthesized compound.

Property	Value
Molecular Formula	C ₁₆ H ₁₆ N ₄
Molecular Weight	264.33 g/mol
Appearance	Solid
Melting Point	51 °C
Boiling Point	434.8 °C
Density	1.13 g/cm ³

Spectroscopic and Spectrometric Analysis

3.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for distinguishing between N1 and N2 isomers of substituted tetrazoles.^[4]

- ¹H NMR Spectroscopy: The proton spectrum is expected to show characteristic signals for the two phenyl groups and the two methyl groups.
 - Aromatic Protons: Multiplets between δ 7.0-8.2 ppm corresponding to the 10 protons of the two phenyl rings.
 - Methyl Protons: A sharp singlet around δ 1.7-2.0 ppm, integrating to 6 protons, corresponding to the two equivalent methyl groups of the cumyl s
- ¹³C NMR Spectroscopy: The carbon spectrum provides the definitive evidence for the N2 substitution pattern. The chemical shift of the C5 carbon c
 - N2-Isomer: The C5 carbon signal for a 2,5-disubstituted tetrazole typically appears significantly downfield, around δ 164-165 ppm.^[15]
 - N1-Isomer: In contrast, the C5 carbon for a 1,5-disubstituted isomer appears further upfield, typically around δ 154-155 ppm.^[15]
 - The observation of the C5 signal in the δ 164-165 ppm region is authoritative proof of the N2-substituted structure. Other expected signals includ

3.2.2. Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and provides insight into the compound's stability and fragmentation pathways.

- Molecular Ion Peak: Using a soft ionization technique like Electrospray Ionization (ESI), the mass spectrum should display a prominent molecular ion peak.
- Fragmentation Pattern: A characteristic fragmentation pathway for 2,5-disubstituted tetrazoles is the facile elimination of a molecule of nitrogen (N₂) from the molecular ion.

3.2.3. Infrared (IR) Spectroscopy

IR spectroscopy is used to verify the presence of key functional groups.

- Aromatic C-H Stretch: Absorption bands above 3000 cm⁻¹.
- Tetrazole Ring Vibrations: The tetrazole ring exhibits characteristic stretching vibrations. C=N stretching typically occurs in the 1500–1600 cm⁻¹ region.
- Absence of N-H Stretch: Critically, the absence of a broad N-H stretching band (typically seen around 3150-3400 cm⁻¹ for 1H-tetrazoles) confirms the N2-substituted structure.

3.2.4. X-ray Crystallography

Single-crystal X-ray diffraction provides the ultimate, unambiguous confirmation of molecular structure.^{[18][19]} If a suitable crystal can be grown, this

- The precise connectivity of all atoms, confirming the N2 linkage.
- Detailed bond lengths and angles of the tetrazole ring and its substituents.
- The three-dimensional conformation of the molecule, including the dihedral angles between the tetrazole ring and the two phenyl rings.

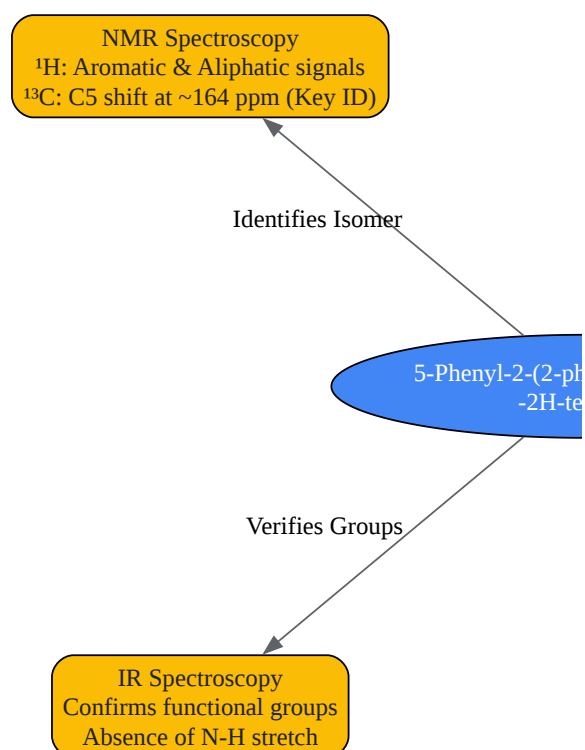
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Fig 2. Analytical techniques for

Applications in Drug Development

The precise structure of **5-Phenyl-2-(2-phenylpropan-2-yl)-2H-tetrazole** is directly linked to its potential utility in medicinal chemistry. As bioisosteric profiles,^{[3][7]} Phenyl-tetrazole scaffolds are found in compounds investigated for anti-inflammatory, antimicrobial, and anticancer activities.^{[20][21][22]} The N2-substituted arrangement, all of which are critical determinants of its interaction with biological targets like enzymes and receptors.

Conclusion

The molecular structure of **5-Phenyl-2-(2-phenylpropan-2-yl)-2H-tetrazole** has been thoroughly examined through a logical progression of synthesis and analytical approach, with ¹³C NMR spectroscopy as the decisive tool, provides an undeniable validation of the N2-substituted isomer. This rigorous study is critical for its application in drug development, where structure dictates function.

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